

N-Nitrosodipropylamine-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-Nitrosodipropylamine-d7

Cat. No.: B15555064

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An in-depth examination of the properties, synthesis, and analysis of the deuterated internal standard, **N-Nitrosodipropylamine-d7**, for use in mass spectrometry-based quantification of nitrosamine impurities.

This technical guide provides a comprehensive overview of **N-Nitrosodipropylamine-d7**, a critical tool for researchers, scientists, and drug development professionals engaged in the analysis of N-nitroso compounds. This document details its chemical and physical properties, provides a general synthesis protocol, outlines its use as an internal standard in analytical methodologies, and describes the metabolic pathway of its non-deuterated analog.

Core Data Summary

The key identifiers and properties of **N-Nitrosodipropylamine-d7** and its non-deuterated counterpart are summarized below for easy reference and comparison.

Identifier	N-Nitrosodipropylamine-d7	N-Nitrosodipropylamine
CAS Number	Not explicitly available; 93951-96-3 (for d14 variant)	621-64-7[1][2]
Molecular Formula	C ₆ H ₇ D ₇ N ₂ O[3]	C ₆ H ₁₄ N ₂ O[2]
IUPAC Name	N-(1,1,2,2,3,3,3-heptadeuteriopropyl)-N-propylnitrous amide[4]	N,N-dipropylnitrous amide
Molecular Weight	137.23 g/mol [4]	130.19 g/mol [2]
Synonyms	N,N-dipropylnitrous amide-d7	NDPA, Di-n-propylnitrosamine

Synthesis Protocol

While a specific, detailed synthesis protocol for **N-Nitrosodipropylamine-d7** is not readily available in the public domain, a general method for the synthesis of N-nitrosamines can be adapted. This typically involves the reaction of a secondary amine with an acidic nitrite source.

General Experimental Protocol for the Synthesis of N-Nitrosamines:

- **Dissolution:** Dissolve the secondary amine (in this case, N-propyl-1,1,2,2,3,3,3-heptadeuteriopropylamine) in an appropriate solvent, such as water or a suitable organic solvent.
- **Acidification:** Cool the solution in an ice bath and acidify by the dropwise addition of an acid, such as hydrochloric acid, to achieve a pH of approximately 3.
- **Nitrosation:** While maintaining the low temperature, slowly add a solution of sodium nitrite in water to the acidified amine solution. The reaction mixture is typically stirred for several hours.
- **Extraction:** After the reaction is complete, extract the N-nitrosamine product from the aqueous solution using an organic solvent like dichloromethane.
- **Purification:** Wash the organic extract with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under

reduced pressure to obtain the crude product.

- Chromatography: Purify the crude **N-Nitrosodipropylamine-d7** using column chromatography on silica gel with an appropriate eluent system to yield the pure product.

Disclaimer: This is a generalized protocol and may require optimization for specific laboratory conditions and scaling.

Analytical Methodologies

N-Nitrosodipropylamine-d7 is primarily used as an internal standard in mass spectrometry-based methods for the quantification of N-Nitrosodipropylamine and other nitrosamine impurities in various matrices, particularly in pharmaceutical products. Its chemical similarity to the analyte of interest, coupled with its distinct mass, allows for accurate correction of variations in sample preparation and instrument response.

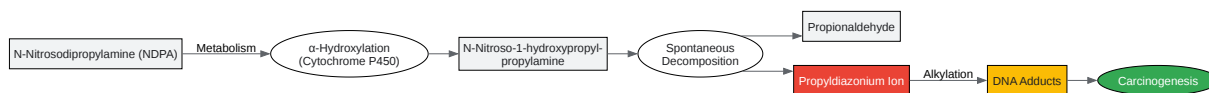
Experimental Protocol for GC-MS/MS Analysis of Nitrosamines using a Deuterated Internal Standard:

- Sample Preparation:
 - Accurately weigh a known amount of the sample (e.g., drug substance or product).
 - Dissolve the sample in a suitable solvent (e.g., dichloromethane or methanol).
 - Spike the sample solution with a known concentration of **N-Nitrosodipropylamine-d7** internal standard solution.
 - Vortex or sonicate to ensure complete dissolution and mixing.
 - If necessary, perform a sample cleanup step such as solid-phase extraction (SPE) to remove interfering matrix components.
- GC-MS/MS Instrumentation and Conditions:
 - Gas Chromatograph (GC):

- Column: A suitable capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase.
- Carrier Gas: Helium at a constant flow rate.
- Inlet: Splitless injection mode is often employed for trace analysis.
- Temperature Program: An optimized temperature gradient to ensure separation of the target nitrosamines.
- Mass Spectrometer (MS/MS):
 - Ionization: Electron Ionization (EI).
 - Analysis Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for both the target nitrosamine and the deuterated internal standard.
- Quantification:
 - Generate a calibration curve by analyzing a series of calibration standards containing known concentrations of the target nitrosamine and a fixed concentration of the **N-Nitrosodipropylamine-d7** internal standard.
 - Calculate the concentration of the nitrosamine in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Metabolic Pathway

The metabolic activation of N-Nitrosodipropylamine is a critical process in its carcinogenicity. The pathway primarily involves enzymatic oxidation by cytochrome P450 enzymes.

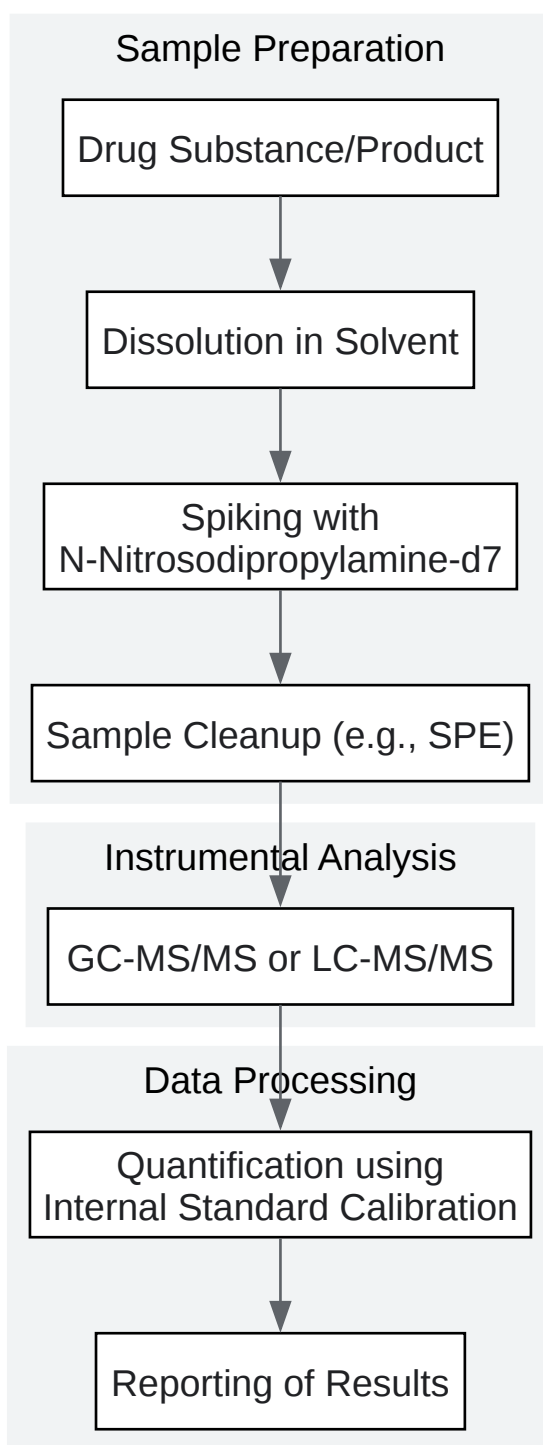


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Caption: Metabolic activation pathway of N-Nitrosodipropylamine.

Experimental Workflow

The use of **N-Nitrosodipropylamine-d7** as an internal standard is an integral part of the analytical workflow for ensuring the safety and quality of pharmaceutical products.



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Caption: General workflow for nitrosamine analysis using a deuterated internal standard.

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